

# 4-(Thiophen-2-yl)benzoic acid safety and handling precautions

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## Compound of Interest

Compound Name: 4-(Thiophen-2-yl)benzoic acid

Cat. No.: B1299055

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An In-depth Technical Guide to the Safety and Handling of **4-(Thiophen-2-yl)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-(Thiophen-2-yl)benzoic acid** (CAS No: 29886-62-2). The information is compiled from available safety data resources and general best practices for handling aromatic carboxylic acids. This document is intended to supplement, not replace, a formal risk assessment and the guidance of a qualified safety professional.

## Hazard Identification and Classification

**4-(Thiophen-2-yl)benzoic acid** is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards associated with this compound are acute oral toxicity, skin irritation, and serious eye irritation.[\[1\]](#)

GHS Classification:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[[1](#)]
- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

#### Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Thiophen-2-yl)benzoic acid** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>8</sub> O <sub>2</sub> S	[ <a href="#">1</a> ]
Molecular Weight	204.25 g/mol	[ <a href="#">1</a> ]
Appearance	Solid	
Melting Point	238-243 °C	
CAS Number	29886-62-2	[ <a href="#">2</a> ][ <a href="#">3</a> ]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-(Thiophen-2-yl)benzoic acid**.

**Handling:**

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE).
- Minimize dust generation during handling.
- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

**Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- Store away from heat and sources of ignition.[4][5]

## **Exposure Controls and Personal Protective Equipment**

Engineering controls and personal protective equipment (PPE) are essential for protecting laboratory personnel.

Exposure Control	Recommended Measures
Engineering Controls	Use in a well-ventilated area. A chemical fume hood is recommended for all procedures that may generate dust.
Eye/Face Protection	Wear chemical safety goggles or glasses with side shields.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure gloves are inspected before use and changed if contaminated.
Respiratory Protection	For operations where dust may be generated and engineering controls are not sufficient, a NIOSH-approved N95 dust mask or higher-level respirator should be used.

## First Aid Measures

In the event of exposure to **4-(Thiophen-2-yl)benzoic acid**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek medical attention immediately.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation persists.
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: In case of fire, hazardous decomposition products such as carbon oxides and sulfur oxides may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

### Accidental Release:

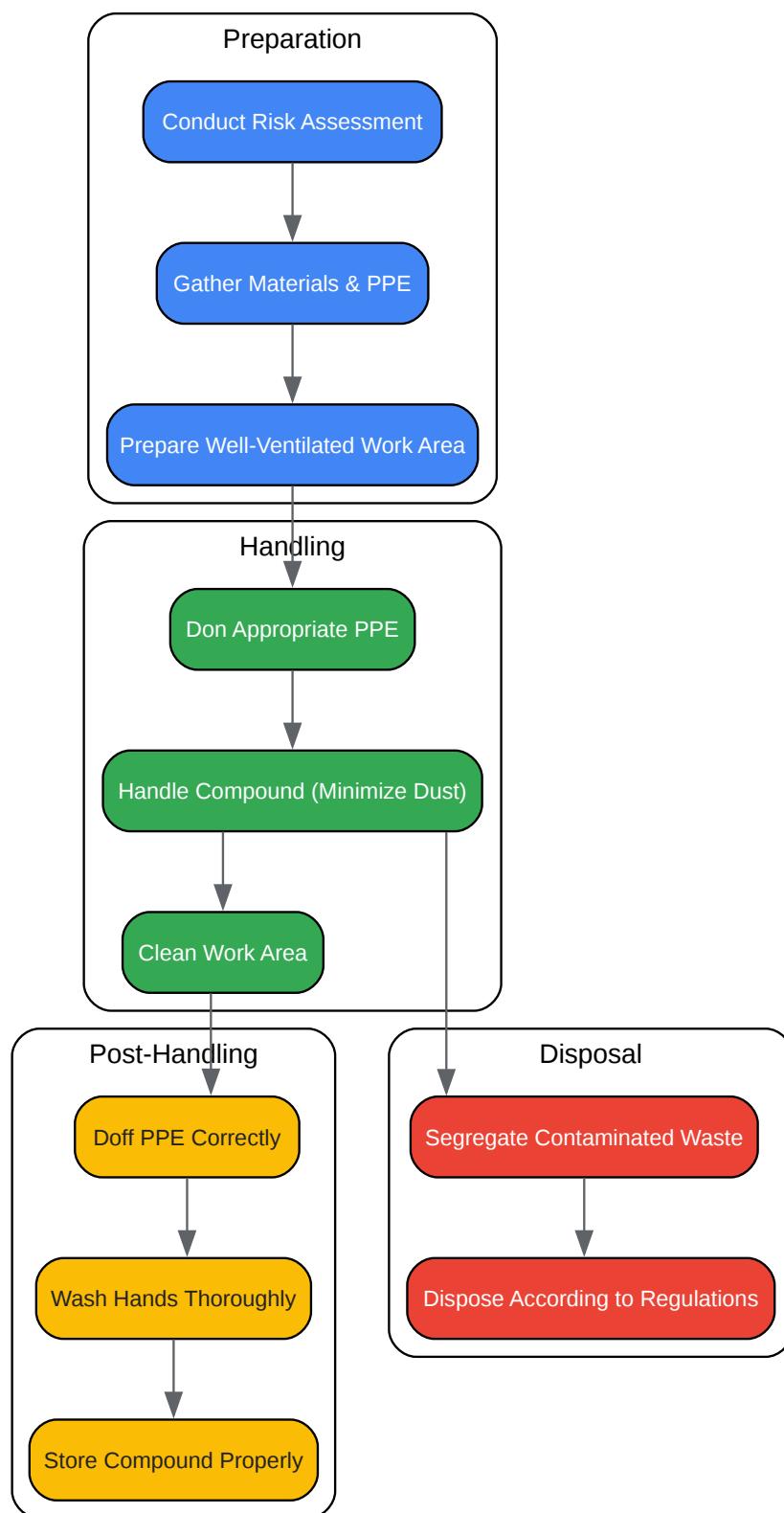
- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust and contact with the substance. Wear appropriate personal protective equipment.

- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: Carefully sweep up the spilled solid material, avoiding dust generation. Place in a suitable, labeled container for disposal. Clean the spill area with a wet cloth or paper towels to remove any remaining residue.

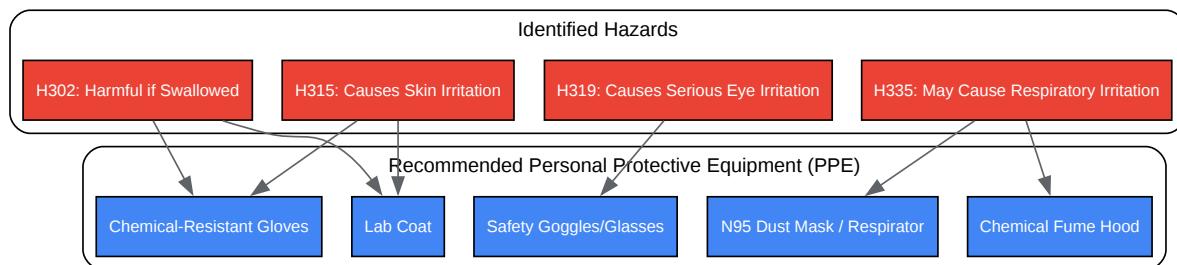
## Experimental Protocols

Detailed experimental protocols for toxicological studies of **4-(Thiophen-2-yl)benzoic acid** are not readily available in the public domain. The GHS classifications are typically derived from data submitted to regulatory agencies, which may not be publicly accessible. Researchers planning to conduct studies with this compound should design their protocols in accordance with established OECD or EPA guidelines for acute toxicity, skin irritation, and eye irritation testing, and perform a thorough literature search for any available toxicological data.

## Visualizations

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Caption: Safe handling workflow for **4-(Thiophen-2-yl)benzoic acid**.

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Caption: Relationship between hazards and recommended PPE.

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